

How to prepare Ronifibrate stock solutions for laboratory experiments

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Compound of Interest

Compound Name: Ronifibrate

Cat. No.: B1679522

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Application Notes and Protocols for Ronifibrate Stock Solutions

Introduction

Ronifibrate is a hypolipidemic agent belonging to the fibrate class of drugs.^[1] It functions as an ester of clofibric acid and niacin.^[1] In laboratory settings, **Ronifibrate** is a valuable tool for studying lipid metabolism and related cellular pathways. Accurate and consistent experimental results are critically dependent on the correct preparation, storage, and handling of **Ronifibrate** stock solutions. These application notes provide detailed protocols and essential data for researchers, scientists, and drug development professionals working with **Ronifibrate**.

Data Presentation

Quantitative and qualitative data regarding **Ronifibrate** are summarized below for easy reference.

Table 1: Physicochemical Properties of **Ronifibrate**

Property	Value	Source(s)
Chemical Formula	C ₁₉ H ₂₀ ClNO ₅	[2][3][4]
Molecular Weight	377.82 g/mol	[2][3][4]
Appearance	Solid powder	[2]
Purity	>98% (refer to Certificate of Analysis)	[2]

Table 2: Solubility and Storage of **Ronifibrate**

Parameter	Details	Source(s)
Solvent	Soluble in Dimethyl Sulfoxide (DMSO).	[2]
Solid Storage	Dry, dark, and at 0-4°C for short term (days to weeks) or -20°C for long term (months to years). Shelf life is >2 years if stored properly.	[2]
Stock Solution Storage	Store aliquots in airtight, light-protected vials. 0-4°C for short term (days to weeks) or -20°C for long term (months).	[2]
Solution Stability	Fibrates can be susceptible to hydrolysis under acidic or basic conditions, as well as degradation from light and heat. It is recommended to prepare fresh working solutions and avoid long-term storage of aqueous dilutions.	[5][6]

Experimental Protocols

This section provides a detailed methodology for the preparation of a **Ronifibrate** stock solution. The primary solvent recommended for initial stock solutions is high-purity, anhydrous DMSO.

Protocol 1: Preparation of a 10 mM Ronifibrate Stock Solution in DMSO

1. Materials and Equipment:

- **Ronifibrate** powder (purity >98%)
- Anhydrous Dimethyl Sulfoxide (DMSO), sterile
- Calibrated analytical balance
- Sterile conical tube (e.g., 15 mL) or amber glass vial
- Sterile serological pipettes or calibrated micropipettes
- Vortex mixer
- Syringe filters (0.22 µm, PTFE or other solvent-compatible membrane)
- Sterile cryovials for aliquoting

2. Calculation: To prepare a 10 mM stock solution, the required mass of **Ronifibrate** must be calculated using its molecular weight (MW = 377.82 g/mol).

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (mM)} \times \text{Desired Volume (mL)} \times \text{MW (g/mol)} / 1000$
- Example for 10 mL of a 10 mM stock:
 - $\text{Mass (mg)} = 10 \text{ mM} \times 10 \text{ mL} \times 377.82 \text{ g/mol} / 1000$
 - $\text{Mass (mg)} = 37.78 \text{ mg}$

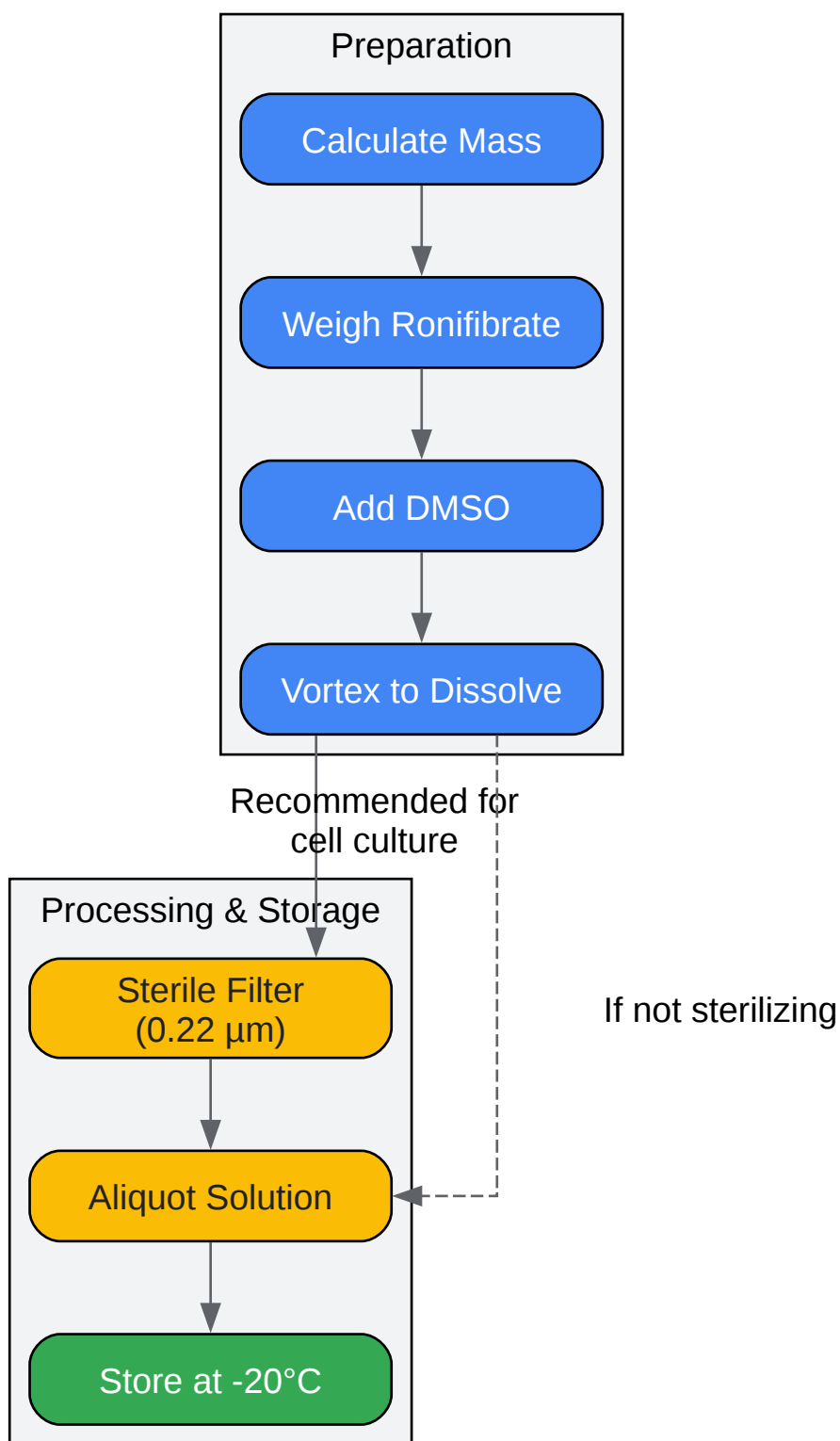
3. Step-by-Step Procedure:

- **Weighing:** Tare a sterile conical tube or vial on the analytical balance. Carefully weigh out the calculated amount of **Ronifibrate** powder (e.g., 37.78 mg) and add it to the tube.
- **Dissolution:** Using a sterile pipette, add the desired volume of anhydrous DMSO (e.g., 10 mL) to the tube containing the **Ronifibrate** powder.
- **Mixing:** Cap the tube securely and vortex the solution at room temperature until the **Ronifibrate** powder is completely dissolved. Gentle warming in a water bath (not exceeding 37°C) may be used to aid dissolution if necessary, but avoid overheating.
- **Sterilization (Optional but Recommended):** For cell culture experiments, sterilize the stock solution by filtering it through a 0.22 µm solvent-compatible syringe filter into a new sterile tube. This step removes any potential microbial contaminants.
- **Aliquoting and Storage:** Dispense the sterile stock solution into smaller, single-use aliquots in sterile, light-protected cryovials. This practice minimizes contamination and degradation from repeated freeze-thaw cycles.
- **Labeling:** Clearly label each aliquot with the compound name ("**Ronifibrate**"), concentration (10 mM in DMSO), preparation date, and your initials.
- **Storage:** Store the aliquots at -20°C for long-term use.^[2]

Note on Working Solutions: When preparing working solutions for cell culture, the final concentration of DMSO in the culture medium should typically be kept below 0.5% to avoid solvent-induced cytotoxicity.^[7] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations

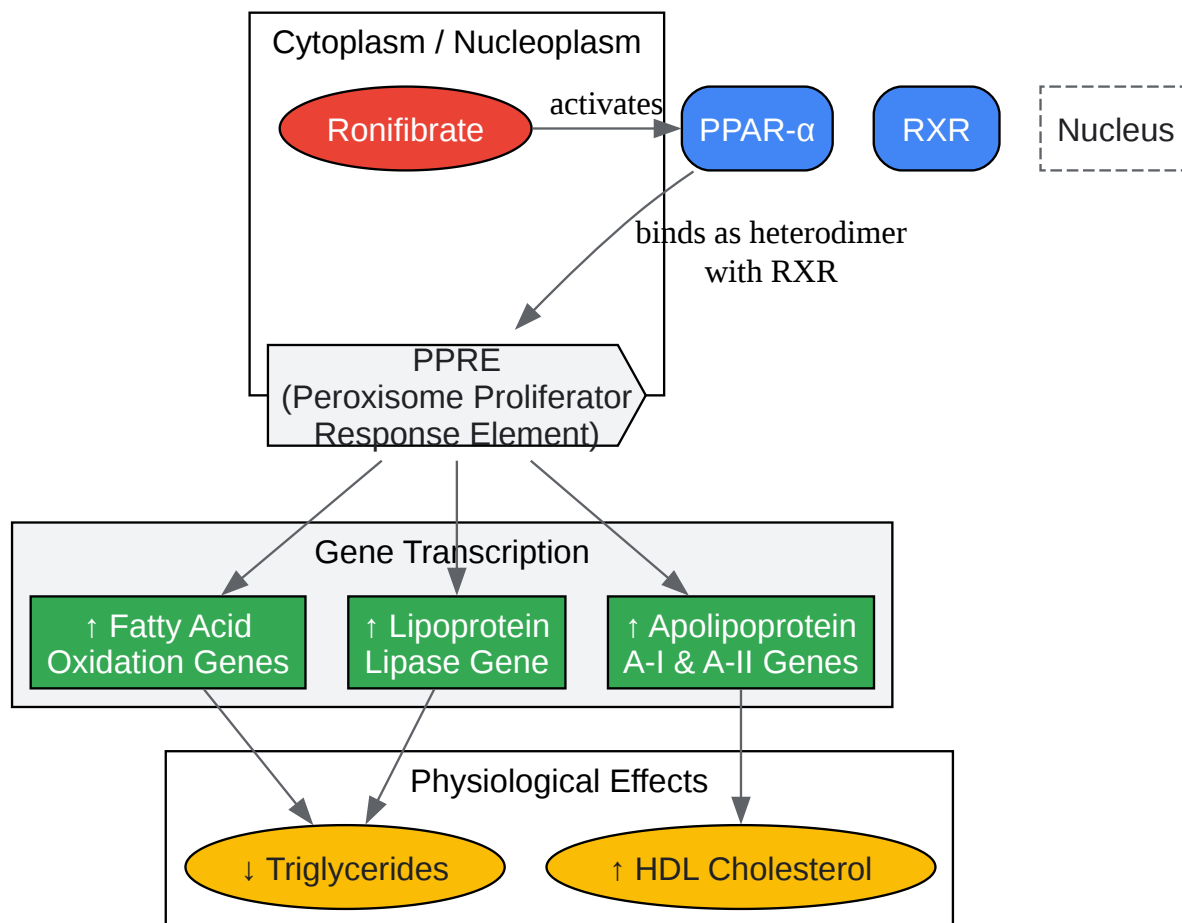
Experimental Workflow: Ronifibrate Stock Solution Preparation



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Caption: Workflow for preparing a sterile **Ronifibrate** stock solution.

Signaling Pathway: Ronifibrate Mechanism of Action



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Caption: **Ronifibrate** activates PPAR-α to regulate lipid metabolism.

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